

Application Notes and Protocols: 1-Iodododecane for Functionalization of Carbon Nanotubes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Iodododecane

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Introduction

The functionalization of carbon nanotubes (CNTs) is a critical step in harnessing their unique properties for a wide range of applications, particularly in the biomedical field. Covalent modification of CNTs with long alkyl chains, such as dodecyl groups from **1-iodododecane**, significantly enhances their dispersibility in organic solvents and polymer matrices, a crucial prerequisite for their use in drug delivery systems. This modification improves the biocompatibility and cellular uptake of CNTs, making them promising nanocarriers for therapeutic agents.^{[1][2][3]} The attached alkyl chains can also modulate the drug loading capacity and release kinetics, offering a versatile platform for designing advanced drug delivery vehicles.^{[4][5][6]}

These application notes provide a detailed protocol for the functionalization of single-walled carbon nanotubes (SWCNTs) with **1-iodododecane** via a free radical addition reaction. Characterization techniques to verify the functionalization and its impact on the CNTs are also detailed, along with potential applications in drug delivery.

Quantitative Data Summary

The following tables summarize typical quantitative data obtained from the characterization of dodecyl-functionalized SWCNTs. The exact values can vary depending on the specific reaction conditions and the type of CNTs used.

Table 1: Thermogravimetric Analysis (TGA) Data

Sample	Weight Loss (%) in N ₂ atmosphere (200-800 °C)	Estimated Functionalization Degree (dodecyl groups per 100 C atoms)
Pristine SWCNTs	< 5%	N/A
Dodecyl-SWCNTs	15-25%	1 - 2

Note: The weight loss is attributed to the thermal decomposition of the covalently attached dodecyl groups.[\[7\]](#)[\[8\]](#)

Table 2: X-ray Photoelectron Spectroscopy (XPS) Elemental Analysis

Sample	C 1s (at. %)	O 1s (at. %)	I 3d (at. %)
Pristine SWCNTs	> 98%	< 2%	0%
Dodecyl-SWCNTs	90-95%	4-8%	< 1%

Note: The increase in oxygen content is often due to minor oxidation during the reaction and purification process. The presence of a small amount of iodine may indicate residual unreacted **1-iodododecane** or iodine atoms bound to the CNT surface.

Table 3: Raman Spectroscopy Data

Sample	D-band (~1350 cm ⁻¹)	G-band (~1580 cm ⁻¹)	ID/IG Ratio
Pristine SWCNTs	Low Intensity	High Intensity	0.1 - 0.3
Dodecyl-SWCNTs	Increased Intensity	Broadened	0.5 - 0.9

Note: An increase in the ID/IG ratio is indicative of the conversion of sp²-hybridized carbon atoms to sp³-hybridized carbon atoms, confirming covalent functionalization.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Table 4: Drug Loading and Release (Example with Doxorubicin)

Nanocarrier	Drug Loading Capacity (wt%)	Drug Release at pH 5.5 (72h, %)	Drug Release at pH 7.4 (72h, %)
Pristine SWCNTs	~20-30%	~30%	~10%
Dodecyl-SWCNTs	~40-60%	~50%	~15%

Note: The enhanced drug loading capacity of dodecyl-functionalized SWCNTs is attributed to the increased surface area and hydrophobic interactions between the dodecyl chains and the drug molecules. The pH-dependent release is a desirable feature for targeted drug delivery to acidic tumor microenvironments.[\[4\]](#)[\[13\]](#)[\[14\]](#)

Experimental Protocols

Protocol 1: Functionalization of SWCNTs with 1-Iodododecane

This protocol describes the covalent functionalization of SWCNTs with dodecyl groups using a benzoyl peroxide-initiated radical addition reaction.

Materials:

- Single-walled carbon nanotubes (pristine)
- **1-Iodododecane**
- Benzoyl peroxide
- ortho-Dichlorobenzene (ODCB)
- Chloroform
- Methanol
- Argon gas

- Schlenk flask
- Magnetic stirrer with heating mantle
- Ultrasonicator
- Filtration apparatus with a 0.2 μm pore size membrane (e.g., alumina or PTFE)

Procedure:

- Dispersion of SWCNTs: In a Schlenk flask, disperse 20 mg of pristine SWCNTs in 30 mL of ODCB by sonication for at least 1 hour to achieve a uniform suspension.
- Addition of Reagents: To the SWCNT dispersion, add 0.4 g of benzoyl peroxide and 2.5 mL of **1-iodododecane**.
- Reaction: Stir the reaction mixture at 80°C for 24 hours under an argon atmosphere. The benzoyl peroxide will thermally decompose to generate phenyl radicals, which then abstract an iodine atom from **1-iodododecane** to produce dodecyl radicals. These radicals subsequently add to the sidewalls of the SWCNTs.
- Purification:
 - After cooling the reaction mixture to room temperature, add 30 mL of chloroform and vacuum filter the mixture through a 0.2 μm pore size membrane.
 - Wash the collected solid (the functionalized SWCNTs) extensively with chloroform to remove unreacted reagents and byproducts.
 - Further wash the product with methanol to remove any remaining impurities.
 - Repeat the washing steps until the filtrate is clear.
- Drying: Dry the final product, dodecyl-functionalized SWCNTs, in a vacuum oven at 60°C overnight.

Protocol 2: Characterization of Dodecyl-Functionalized SWCNTs

1. Thermogravimetric Analysis (TGA):

- Purpose: To quantify the degree of functionalization.
- Procedure: Heat 1-5 mg of the dodecyl-SWCNT sample from room temperature to 800°C at a heating rate of 10°C/min under a nitrogen atmosphere. The weight loss between 200°C and 600°C corresponds to the decomposition of the attached dodecyl groups.

2. X-ray Photoelectron Spectroscopy (XPS):

- Purpose: To determine the elemental composition of the functionalized SWCNTs.
- Procedure: Acquire high-resolution spectra for C 1s, O 1s, and I 3d regions. The presence of C-C, C-O, and potentially C-I bonds can be identified, and the atomic percentages of each element can be calculated.

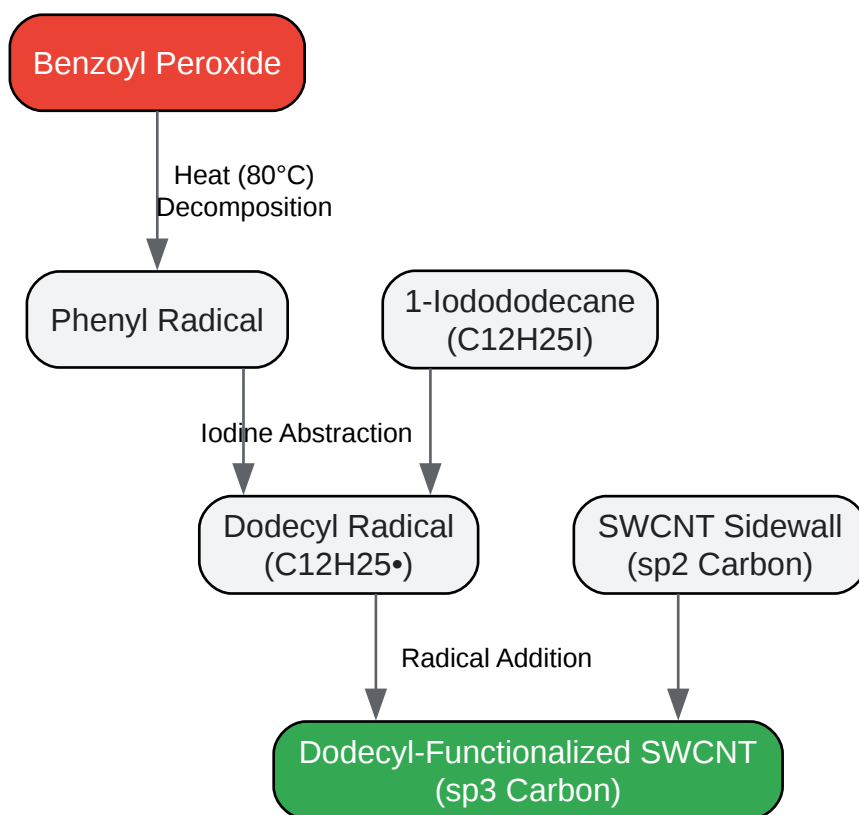
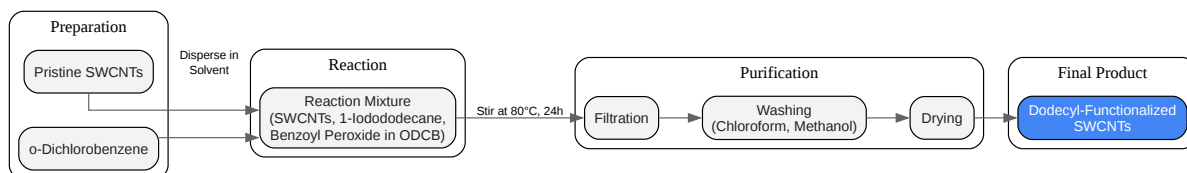
3. Raman Spectroscopy:

- Purpose: To confirm the covalent attachment of dodecyl groups.
- Procedure: Acquire Raman spectra of both pristine and functionalized SWCNTs using a 532 nm or 633 nm laser. An increase in the intensity ratio of the D-band to the G-band (ID/IG) indicates the formation of sp³-hybridized carbon atoms, confirming covalent functionalization. [\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

4. Transmission Electron Microscopy (TEM):

- Purpose: To visualize the morphology of the functionalized SWCNTs.
- Procedure: Disperse a small amount of the dodecyl-SWCNTs in a suitable solvent (e.g., chloroform) and drop-cast onto a TEM grid. Observe the nanotubes to ensure their structural integrity is maintained after functionalization.

Visualizations



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- To cite this document: BenchChem. [Application Notes and Protocols: 1-Iodododecane for Functionalization of Carbon Nanotubes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1195088#1-iodododecane-for-functionalization-of-carbon-nanotubes]

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